Application Notes and Protocols for Live-Cell Imaging with SEluc-2

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Compound of Interest

Compound Name:	*SEluc-2*
Cat. No.:	*B11930712*

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Introduction

SEluc-2 is a novel small-molecule bioluminescent and fluorescent probe designed for the sensitive and selective detection of thiols in living cells.[1][2] Based on the structure of firefly luciferin, **SEluc-2** operates on a "caged" luciferin strategy, where the probe is initially in a non-luminescent state and is "uncaged" upon reaction with thiols, such as cysteine and glutathione, leading to a detectable signal.[1] This property makes **SEluc-2** a valuable tool for real-time monitoring of intracellular thiol levels, which play a crucial role in maintaining cellular redox homeostasis. Dysregulation of thiol levels is implicated in various diseases, making **SEluc-2** a powerful asset in drug discovery and development for studying oxidative stress and the effects of therapeutic compounds on cellular redox environments.

Mechanism of Action

The detection mechanism of **SEluc-2** is based on a thiol-mediated cleavage reaction. The luciferin core of **SEluc-2** is chemically modified ("caged") at the phenolic hydroxyl group, rendering it unable to be recognized by luciferase and thus non-bioluminescent. Upon introduction into the cellular environment, intracellular thiols, acting as nucleophiles, attack the

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caging group on **SEluc-2**. This reaction cleaves the caging group and releases active D-luciferin. The uncaged D-luciferin can then be utilized by firefly luciferase to produce a bioluminescent signal in the presence of ATP and oxygen. Additionally, the reaction with thiols can also induce a change in the fluorescence properties of the molecule.[1]

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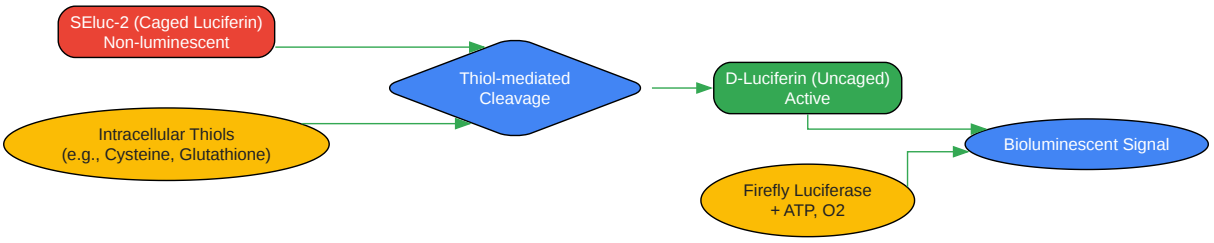

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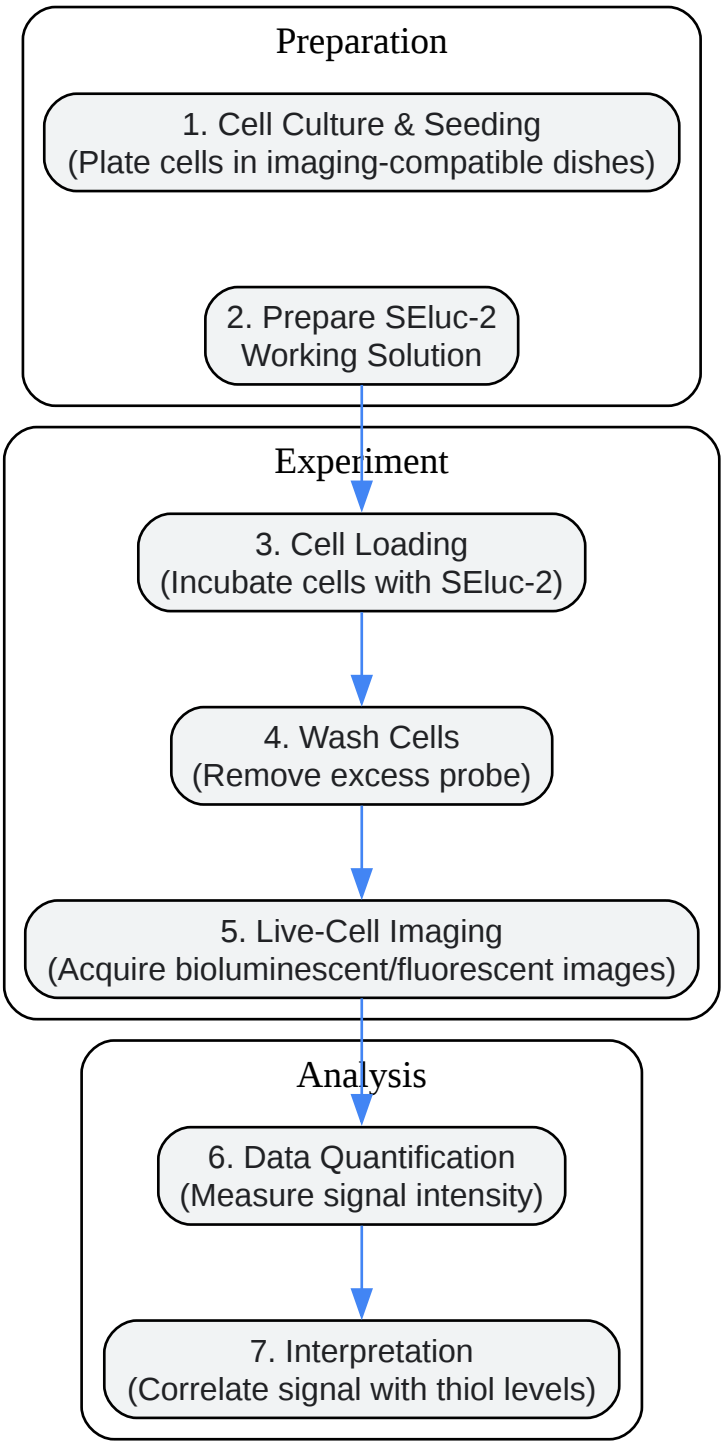

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- To cite this document: BenchChem. [Application Notes and Protocols for Live-Cell Imaging with SEluc-2]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11930712/docs#application-notes-and-protocols-for-live-cell-imaging-with-seluc-2]

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